

Personal protective equipment for handling 3-Ethylbenzophenone

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Compound of Interest

Compound Name: **3-Ethylbenzophenone**

Cat. No.: **B196072**

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Essential Safety and Handling Guide for 3-Ethylbenzophenone

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3-Ethylbenzophenone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Summary

3-Ethylbenzophenone is a chemical that requires careful handling due to its potential health and environmental effects. The primary documented hazards include acute oral toxicity and significant long-term risk to aquatic ecosystems.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[[1](#)]
- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1): H410 - Very toxic to aquatic life with long lasting effects.[[1](#)]
- Primary Hazards: Identified as an irritant and an environmental hazard.[[1](#)]

Signal Word: Warning[[1](#)]

Chemical and Physical Properties

A summary of key quantitative data for **3-Ethylbenzophenone** is provided below for quick reference.

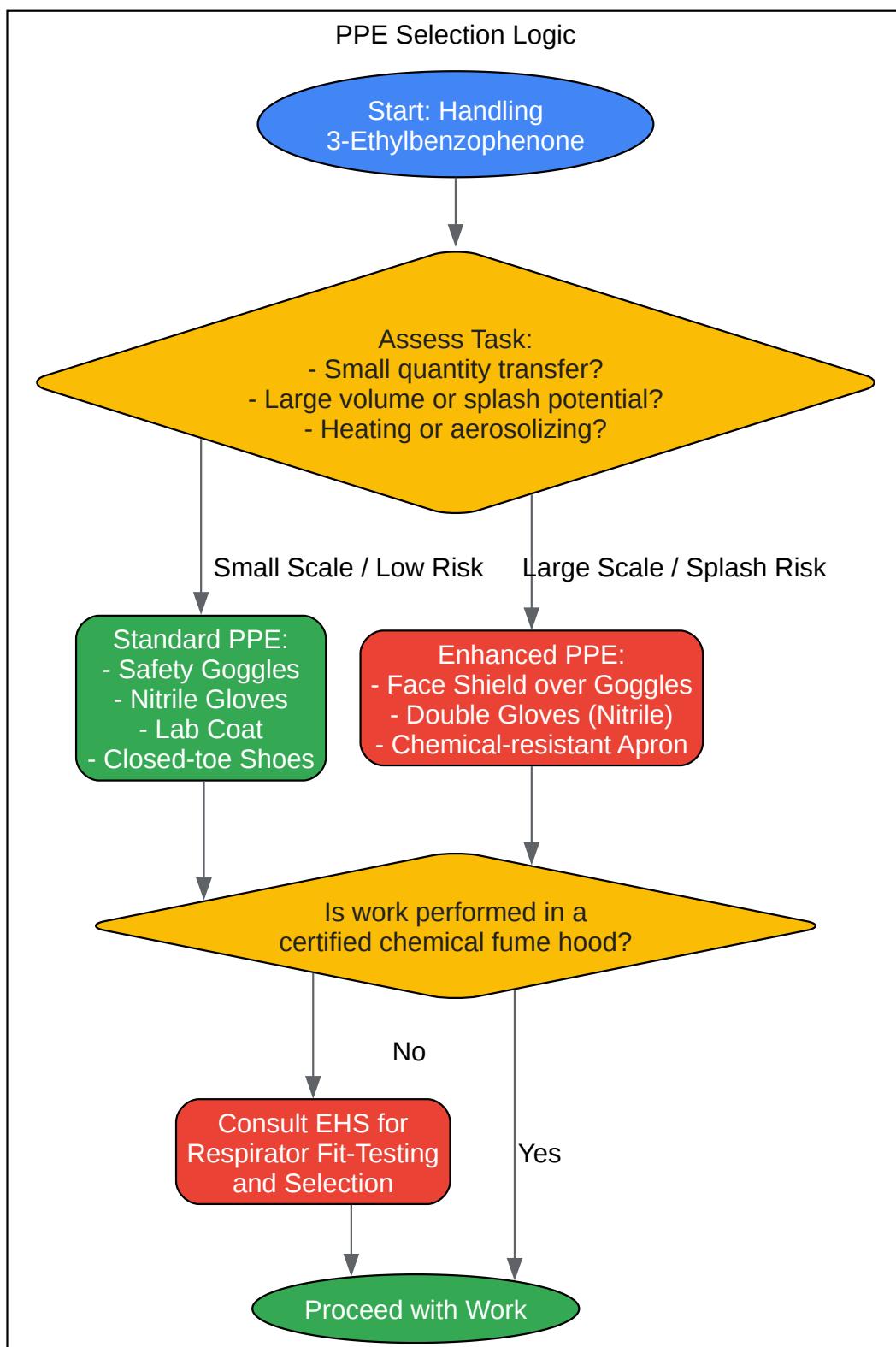
Property	Value	Source
CAS Number	66067-43-4	[1] [2]
Molecular Formula	C ₁₅ H ₁₄ O	[3]
Molecular Weight	210.27 g/mol	[1] [3] [4]
Appearance	Liquid	[3]
Purity	95% (typical)	[3]
Octanol/Water Partition Coefficient (logP)	3.480 (Calculated)	[4]

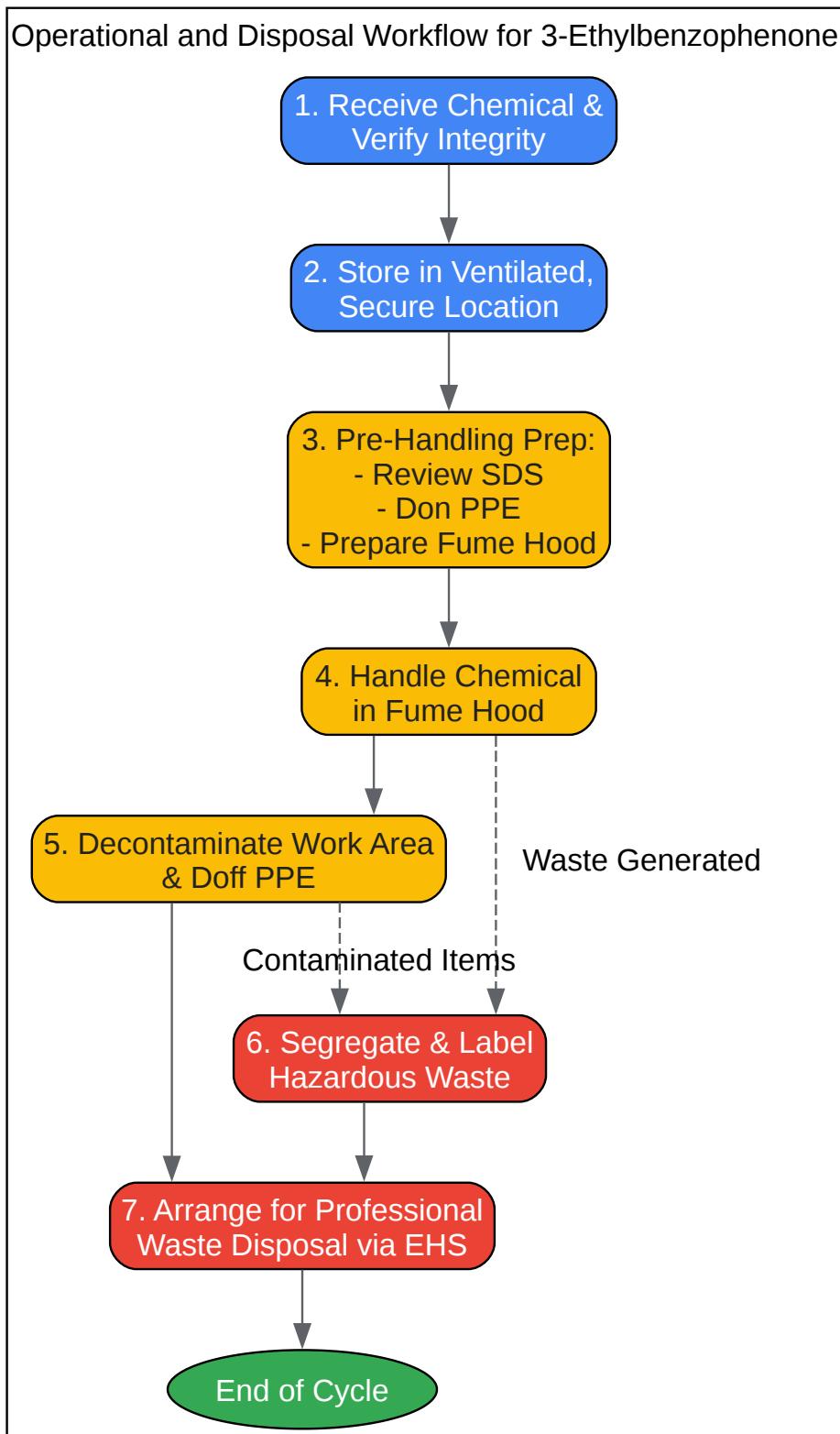
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the minimum required PPE for handling **3-Ethylbenzophenone**.

Body Part	Required PPE	Specification / Best Practice
Eyes/Face	Safety Goggles or Safety Glasses with side shields	Must meet ANSI Z87.1 standards. A face shield should be worn over goggles if there is a significant splash risk.[5]
Hands	Chemical-resistant gloves	Disposable nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and replace immediately upon contamination.[5][6]
Body	Laboratory Coat	A fully buttoned lab coat should be worn. Ensure it is made of a suitable material like cotton.
Feet	Closed-toe shoes	Shoes must cover the entire foot; perforated shoes or sandals are not permitted.[5][6]
Respiratory	Not generally required with adequate ventilation	All handling of 3-Ethylbenzophenone should occur inside a certified chemical fume hood to control vapor exposure. If engineering controls are insufficient or unavailable, a respirator may be required.[5]

Below is a diagram illustrating the decision-making process for PPE selection based on the handling task.





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References

- 1. 3-Ethylbenzophenone | C15H14O | CID 583730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethylbenzophenone | CAS 66067-43-4 | LGC Standards [lgcstandards.com]
- 3. 3-Ethylbenzophenone | CymitQuimica [cymitquimica.com]
- 4. 3-Ethylbenzophenone (CAS 66067-43-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
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